Application Note: Precision Quantitation of Clomipramine N-Oxide in HTS

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Compound of Interest

Compound Name:	*Clomipramine-d6 N-Oxide*
Cat. No.:	*B563910*

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Subject: High-Throughput Screening Assays Involving **Clomipramine-d6 N-Oxide**
Methodology: LC-ESI-MS/MS (Triple Quadrupole) Application: Metabolic Stability, CYP450 Phenotyping, and ID Studies

Executive Summary & Scientific Rationale

In high-throughput ADME screening, the accurate quantification of N-oxide metabolites is notoriously difficult due to in-source reduction. N-oxides can thermally degrade back to their parent amine (Clomipramine) within the electrospray ionization (ESI) source. Without rigorous chromatographic separation and isotopic compensation, this leads to:

- Overestimation of the parent drug (Clomipramine).
- Underestimation of the metabolite (Clomipramine N-Oxide).

The Solution: This protocol utilizes **Clomipramine-d6 N-Oxide** as a SIL-IS. Unlike a generic analog, the d6-labeled N-oxide co-elutes perfectly with the analyte, experiencing the exact same matrix suppression and—crucially—the same degree of in-source degradation, thereby normalizing the quantitative data.

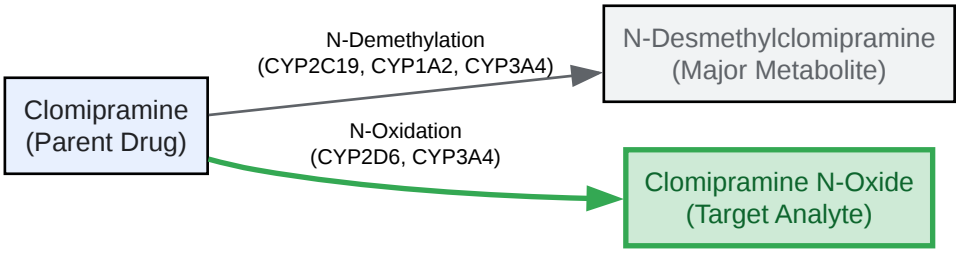
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The Biological Context: Metabolic Pathway

Clomipramine is a tricyclic antidepressant primarily metabolized by CYP450 enzymes.[1][2] While N-demethylation is the major pathway, N-oxidation is a distinct route mediated by CYP2D6 and CYP3A4.

Figure 1: Clomipramine Metabolic Pathway

Visualizing the relationship between Parent, Major Metabolite, and the N-Oxide Target.



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Caption: CYP450-mediated metabolism of Clomipramine.[2] The N-Oxide pathway (green) is the target of this assay.[3]

Experimental Protocol: High-Throughput LC-MS/MS

Materials & Reagents[1][3][4][5][6][7][8]

- Analyte: Clomipramine N-Oxide (Synthetic standard).
- Internal Standard (IS): **Clomipramine-d6 N-Oxide** (Deuterium label usually on the N,N-dimethyl moiety).
- Matrix: Human/Rat Liver Microsomes (HLM/RLM) or Plasma.
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Acetate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

Sample Preparation (96-Well Format)

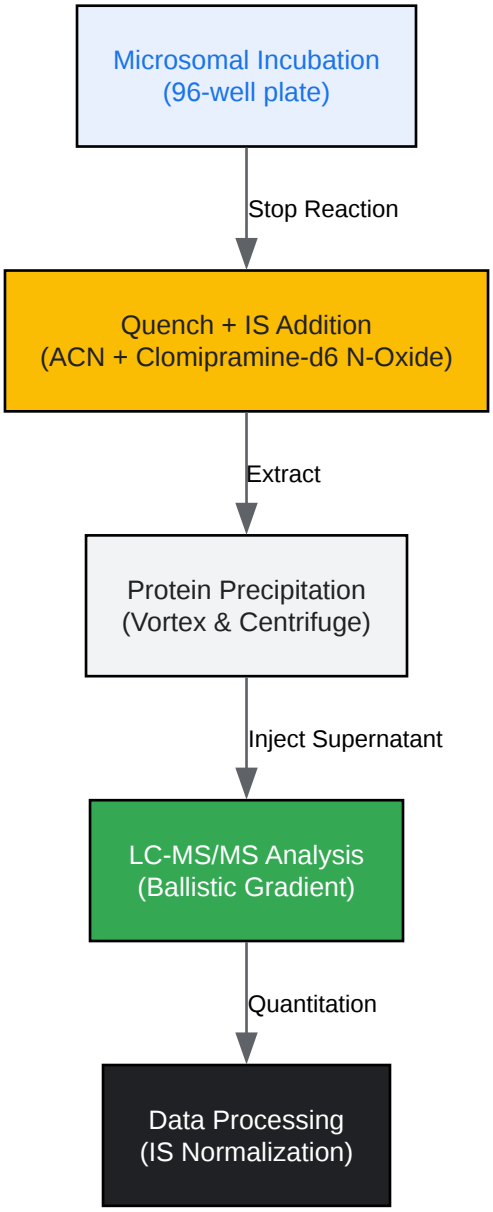
This workflow uses Protein Precipitation (PPT), optimized for speed in HTS environments.

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- Incubation: Perform microsomal incubation (e.g., 20 min at 37°C).
- Quench & IS Addition: Add 150 µL of Ice-Cold Acetonitrile containing **Clomipramine-d6 N-Oxide** (200 nM) to 50 µL of sample.
  - Note: Adding the IS in the quench solvent ensures it compensates for extraction efficiency immediately.
- Agitation: Vortex plate for 5 min at 1000 rpm.
- Clarification: Centrifuge at 4000 x g for 15 min at 4°C.
- Dilution: Transfer 50 µL supernatant to a fresh plate; dilute with 100 µL Mobile Phase A (to improve peak shape).

Figure 2: HTS Workflow Diagram

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Caption: Step-by-step HTS workflow from incubation to data analysis using d6-IS normalization.

LC-MS/MS Conditions

Critical Requirement: The chromatographic method must separate the N-oxide from the parent drug to prevent "crosstalk" caused by in-source reduction.[4]

LC Parameters:

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- Column: Kinetex C18 or equivalent (50 x 2.1 mm, 2.6 µm).
- Flow Rate: 0.6 mL/min.
- Temperature: 40°C.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	**5**	**Initial Hold**
0.40	5	Load
2.00	95	Ballistic Ramp
2.50	95	Wash
2.60	5	Re-equilibration

| 3.50 | 5 | End |

MS Parameters (Source: ESI Positive):

- Spray Voltage: 4500 V
- Source Temp: 500°C (Keep as low as possible to minimize thermal degradation)
- Curtain Gas: 30 psi

MRM Transitions

Note: Transitions should be optimized on your specific instrument. The values below are theoretical/typical.

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Compound	Precursor Ion (Q1)	Product Ion (Q3)	Purpose
Clomipramine N-Oxide	331.2	102.1	Quantifier (Side chain)
Clomipramine N-Oxide	331.2	315.2	Qualifier (Loss of Oxygen)
Clomipramine-d6 N-Oxide	337.2	108.1	IS Quantifier
Clomipramine (Parent)	315.2	86.1	Monitoring

- Logic: The transition 331.2 -> 102.1 corresponds to the N-oxide containing dimethylamine side chain. The d6 label (adding +6 mass) is typically on the dimethyl groups, shifting the fragment to 108.1.

Critical Control: Managing In-Source Reduction

A major pitfall in N-oxide analysis is the thermal conversion of the N-oxide back to the parent drug in the ion source.

Validation Step:

- Inject a pure standard of Clomipramine N-Oxide (without parent).
- Monitor the MRM channel for the Parent (315 -> 86).
- Result: If you see a peak in the Parent channel at the same retention time as the N-oxide, this is In-Source Reduction.
- Mitigation: Ensure the N-oxide and Parent elute at different times. In Reverse Phase LC, the N-oxide is more polar and will elute earlier than the parent Clomipramine.

Data Analysis & Acceptance Criteria

Calculate the Area Ratio:

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Acceptance Criteria for HTS:

- Linearity:

  over the dynamic range (e.g., 1 nM – 1000 nM).

- Accuracy: ±20% of nominal concentration for QCs.

- IS Variation: IS peak area should be within ±50% of the mean across the plate.

References

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